Application Notes and Protocols for GSK5750 Stock Solution Preparation

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Compound of Interest

Compound Name: *GSK5750*

Cat. No.: *B13438811*

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Introduction

GSK5750 is a potent and specific inhibitor of the ribonuclease H (RNase H) activity of HIV-1 reverse transcriptase, with an IC50 of 0.33 μM.[1] It binds to the RNase H active site through a metal ion chelation mechanism.[1] The compound is utilized in research settings for studying HIV-1 replication and as a potential therapeutic agent. Accurate preparation of a stable stock solution is crucial for obtaining reproducible and reliable experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **GSK5750** stock solutions.

Data Presentation

A summary of the physicochemical and solubility data for **GSK5750** is presented in the table below for easy reference.

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Property	Value	Source
Chemical Name	4-[(Benzo[b]thien-2-ylmethyl)amino]-1-hydroxy-pyrido[2,3-d]pyrimidin-2(1H)-one	[2]
CAS Number	1312345-89-3	[2][3]
Molecular Formula	C16H12N4O2S	
Molecular Weight	324.35 g/mol	
Appearance	Solid powder	
Solubility	Soluble in DMSO	
Purity	>98%	
Storage (Solid)	-20°C for long term (months to years) or 0-4°C for short term (days to weeks)	
Storage (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	

Experimental Protocols

Materials

- **GSK5750** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

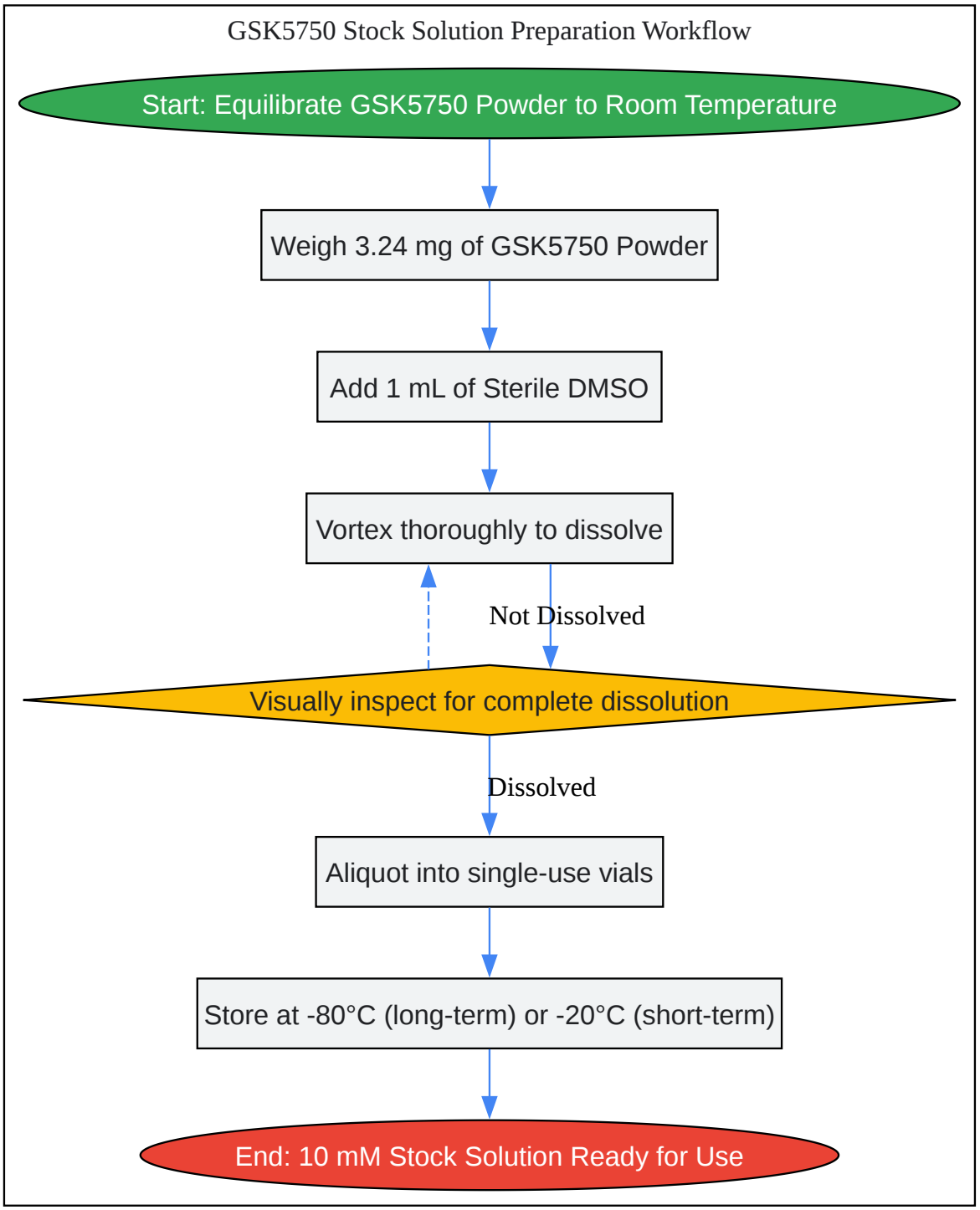
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Protocol for Preparing a 10 mM **GSK5750** Stock Solution in DMSO

- Pre-weighing Preparation: Before opening, bring the vial of **GSK5750** powder to room temperature to prevent condensation of moisture.
- Weighing: Carefully weigh out the desired amount of **GSK5750** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.24 mg of **GSK5750**.
  - Calculation:
    - Volume (L) x Concentration (mol/L) = Moles
    - 0.001 L x 0.010 mol/L = 0.00001 mol
    - Moles x Molecular Weight (g/mol) = Mass (g)
    - 0.00001 mol x 324.35 g/mol = 0.00324 g = 3.24 mg
- Dissolution: Add the appropriate volume of sterile DMSO to the vial containing the **GSK5750** powder. For 3.24 mg of **GSK5750**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryogenic vials or microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

Visualizations

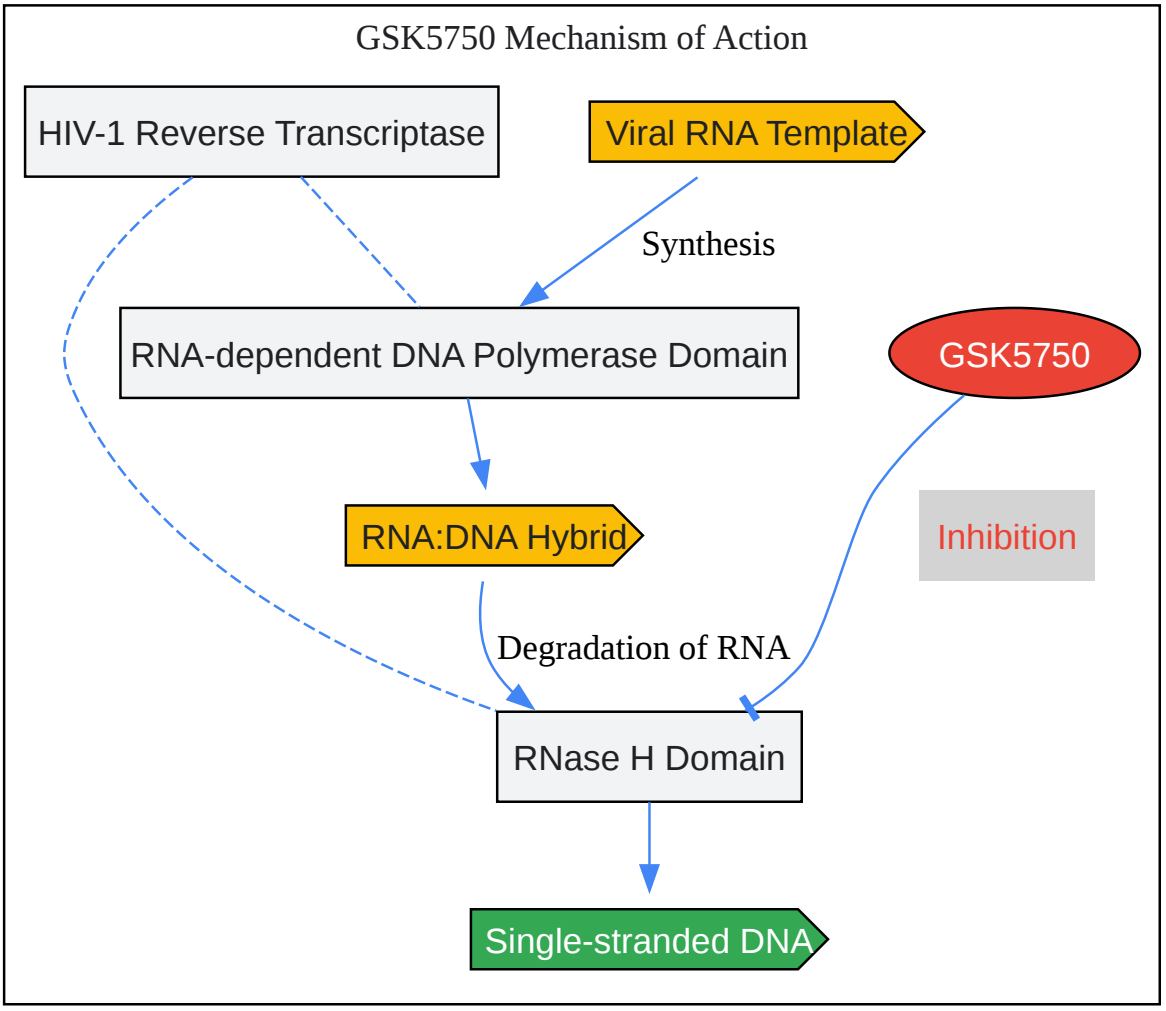
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Caption: Workflow for preparing a 10 mM **GSK5750** stock solution.

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References

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- 2. medkoo.com [medkoo.com]

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- 3. GSK5750 | GSK-5750 | HIV-1 reverse transcriptase ribonuclease H inhibitor | CAS# 1312345-89-3 | InvivoChem [invivochem.com]
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